

# An In-depth Technical Guide to Pigment Yellow 147: Chemical Structure and Synthesis

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## Compound of Interest

Compound Name: *Pigment Yellow 147*

Cat. No.: *B1581575*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Pigment Yellow 147** (C.I. 60645). The information is presented to be a valuable resource for professionals in research, development, and related scientific fields.

## Chemical Structure and Identification

**Pigment Yellow 147** is an anthraquinone-based organic pigment known for its brilliant yellow hue and excellent stability.<sup>[1]</sup> Its chemical structure consists of two anthraquinone units linked to a central 6-phenyl-1,3,5-triazine core through amino bridges.

The systematic IUPAC name for **Pigment Yellow 147** is 1-[[4-[(9,10-dioxoanthracen-1-yl)amino]-6-phenyl-1,3,5-triazin-2-yl]amino]anthracene-9,10-dione.<sup>[2]</sup> It is also commonly referred to by various synonyms, including Cromophtal Yellow AGR and Anthraquinone Yellow RNB.<sup>[1][2][3]</sup>

Table 1: Chemical Identifiers for **Pigment Yellow 147**

Identifier	Value
CAS Number	4118-16-5[3][4][5][6][7]
Molecular Formula	C37H21N5O4[2][4][5][6][7]
Molecular Weight	599.6 g/mol [2][4]
IUPAC Name	1-[[4-[(9,10-dioxoanthracen-1-yl)amino]-6-phenyl-1,3,5-triazin-2-yl]amino]anthracene-9,10-dione[2]
C.I. Number	60645[5][7][8]
SMILES	<chem>C1=CC=C(C=C1)C2=NC(=NC(=N2)NC3=CC=C(C4=C3C(=O)C5=CC=CC=C5C4=O)NC6=CC=C(C7=C6C(=O)C8=CC=CC=C8C7=O)[2]</chem>
InChI	InChI=1S/C37H21N5O4/c43-31-21-12-4-6-14-23(21)33(45)29-25(31)16-8-18-27(29)38-36-40-35(20-10-2-1-3-11-20)41-37(42-36)39-28-19-9-17-26-30(28)34(46)24-15-7-5-13-22(24)32(26)44/h1-19H,(H2,38,39,40,41,42)[2]
InChIKey	MVIFQPPFCHUSIH-UHFFFAOYSA-N[2]

## Physicochemical Properties

**Pigment Yellow 147** exhibits a range of properties that make it suitable for various applications, particularly in plastics and coatings, due to its high thermal stability and lightfastness.[1][3][5] It appears as a bright yellow powder and is insoluble in water.[5]

Table 2: Physicochemical and Fastness Properties of **Pigment Yellow 147**

Property	Value
Density	1.5 - 1.60 g/cm <sup>3</sup> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Melting Point	358 °C <a href="#">[9]</a> <a href="#">[10]</a>
Boiling Point	888.5 ± 75.0 °C at 760 mmHg <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Flash Point	491.2 ± 37.1 °C <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Oil Absorption	40-50 ml/100g <a href="#">[3]</a> <a href="#">[6]</a>
Heat Resistance	280 °C <a href="#">[3]</a> <a href="#">[6]</a>
Light Fastness	7-8 <a href="#">[3]</a> <a href="#">[6]</a>
Water Resistance	5 <a href="#">[3]</a>
Oil Resistance	5 <a href="#">[3]</a>
Acid Resistance	5 <a href="#">[3]</a> <a href="#">[6]</a>
Alkali Resistance	5 <a href="#">[3]</a> <a href="#">[6]</a>

## Synthesis of Pigment Yellow 147

The synthesis of **Pigment Yellow 147** is typically achieved through a condensation reaction between 2-phenyl-4,6-diamino-1,3,5-triazine and 1-chloroanthraquinone.[\[5\]](#)[\[11\]](#) This reaction is carried out in an organic solvent at elevated temperatures, with a base to neutralize the hydrochloric acid formed during the reaction.

## Experimental Protocol

The following protocol is based on a reported synthesis method for **Pigment Yellow 147**:[\[5\]](#)

Materials:

- 2-phenyl-4,6-diamino-1,3,5-triazine: 11.25 parts
- 1-chloroanthraquinone: 30.6 parts
- Sodium carbonate: 15.9 parts

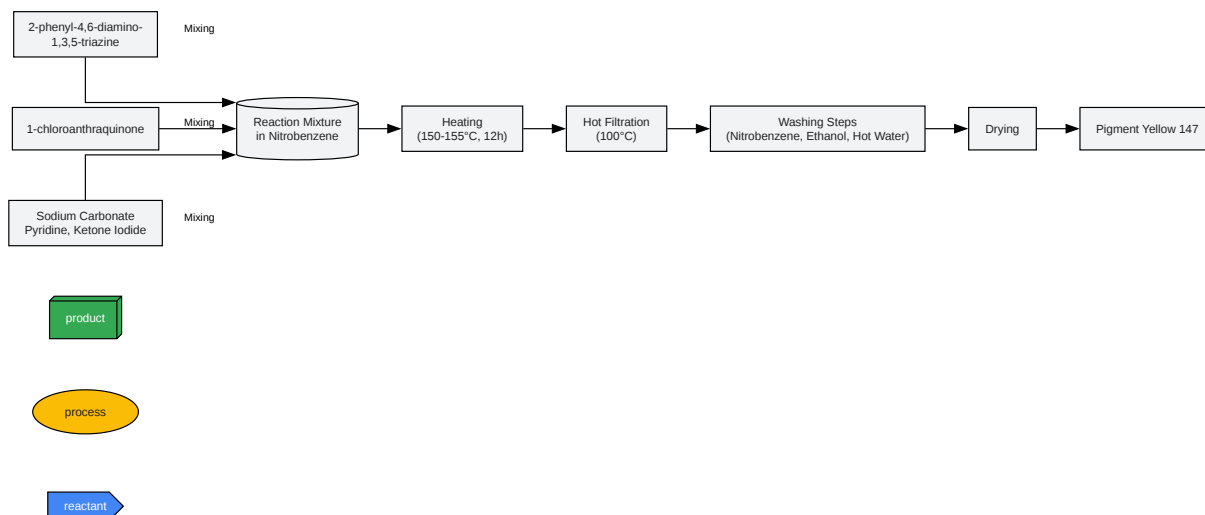
- Nitrobenzene: 200 parts
- Ketone iodide: 1.65 parts
- Pyridine: 9 parts
- Ethanol
- Hot water

Procedure:

- To a reaction vessel, add 200 parts of nitrobenzene, 11.25 parts of 2-phenyl-4,6-diamino-1,3,5-triazine, 30.6 parts of 1-chloroanthraquinone, and 15.9 parts of sodium carbonate.
- Separately, dissolve 1.65 parts of ketone iodide in 9 parts of pyridine.
- Add the pyridine solution to the reaction vessel.
- Stir the mixture and heat to 150-155°C.
- Maintain the reaction at this temperature with continuous stirring for 12 hours.
- After the reaction is complete, filter the hot mixture at 100°C.
- Wash the filter cake with nitrobenzene at 100°C until the filtrate is only slightly colored.
- Wash the filter cake with ethanol.
- Finally, wash the product with hot water to remove any remaining free alkali.
- Dry the resulting product. The reported yield is 34.7 parts (96.7%).<sup>[5]</sup>

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Pigment Yellow 147**.



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Caption: Synthesis workflow for **Pigment Yellow 147**.

## Applications


**Pigment Yellow 147** is primarily used in the coloring of plastics, including PS, ABS, PMMA, PC, PET, PE, PP, PVC, PA, and POM.[1][5] Its excellent heat stability and resistance to migration make it a preferred choice for these applications.[3][5] It is also utilized in the manufacturing of rubbers, resins, inks, and coatings.[5] Further applications include use in electronic ray processing systems and medical supplies.[5]

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